Technical Synthesis Guide: 1-methyl-N-propyl-1H-pyrazol-3-amine

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Compound of Interest

Compound Name:	*1-methyl-N-propyl-1H-pyrazol-3-amine*
Cat. No.:	*B11735293*

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Abstract & Strategic Analysis

The synthesis of **1-methyl-N-propyl-1H-pyrazol-3-amine** presents a classic challenge in heterocyclic chemistry: achieving selective mono-alkylation of an exocyclic amine without compromising the regiochemical integrity of the pyrazole ring.

Direct alkylation of 1-methyl-1H-pyrazol-3-amine with propyl halides (e.g., 1-iodopropane) is operationally simple but kinetically flawed; it frequently results in competitive over-alkylation to the tertiary amine or quaternization of the pyrazole nitrogens.

To ensure high yield and purity, this guide details two superior protocols:

- Route A (Process Preferred): Reductive Amination. This is the most scalable and cost-effective method, utilizing mild hydride donors to ensure mono-selectivity.
- Route B (Library Preferred): Buchwald-Hartwig Cross-Coupling. This route is ideal when the 3-bromo-1-methylpyrazole scaffold is already in hand or when library diversity is required.

Retrosynthetic Logic

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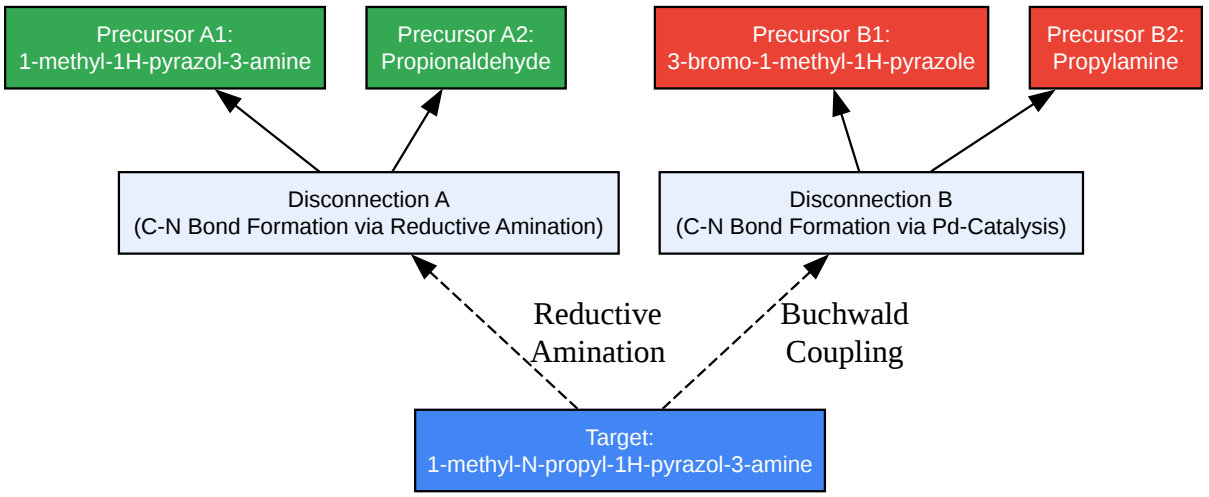
The retrosynthetic analysis identifies two primary disconnections. The choice depends on the availability of the starting pyrazole core.



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Caption: Retrosynthetic map contrasting the Reductive Amination (Green) and Cross-Coupling (Red) pathways.

Critical Precursor Note: Regiochemistry

WARNING: The differentiation between 1-methyl-1H-pyrazol-3-amine and its isomer 1-methyl-1H-pyrazol-5-amine is critical.

- Commercial Sourcing: Verify the CAS number.
  - 1-methyl-1H-pyrazol-3-amine (CAS: 1904-31-0)

    Correct Starting Material.
  - 1-methyl-1H-pyrazol-5-amine (CAS: 1192-27-4)

    Incorrect Isomer.
- Synthesis Risk: If synthesizing the core from methylhydrazine and acrylonitrile derivatives, the reaction often favors the 5-amino isomer. Rigorous NMR characterization (NOESY) is

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required to confirm the methyl group position relative to the amine.

Protocol A: Reductive Amination (Primary Route)

Objective: Mono-alkylation of 1-methyl-1H-pyrazol-3-amine using propionaldehyde. Mechanism: Formation of a hemiaminal/imine intermediate followed by in situ reduction.[1] Key Reagent: Sodium Triacetoxyborohydride (STAB) - chosen for its inability to reduce aldehydes/ketones directly, favoring the protonated imine.

Reagents & Materials[2][3][4][5][6][7][8][9][10][11][12]

Reagent	Equiv.[2][3][4][5]	MW (g/mol)	Role
1-methyl-1H-pyrazol-3-amine	1.0	97.12	Substrate
Propionaldehyde	1.1 - 1.2	58.08	Electrophile
$NaBH(OAc)_3$ (STAB)	1.5	211.94	Reducing Agent
Acetic Acid (AcOH)	1.0 - 2.0	60.05	Catalyst (pH control)
Dichloromethane (DCM)	Solvent	-	0.1 M - 0.2 M Conc.
Sat. $NaHCO_3$	Workup	-	Quench/Neutralization

Step-by-Step Methodology

- Preparation:
  - Flame-dry a round-bottom flask equipped with a magnetic stir bar.
  - Purge with Nitrogen or Argon.
  - Dissolve 1-methyl-1H-pyrazol-3-amine (1.0 equiv) in anhydrous DCM (concentration ~0.15 M).
- Imine Formation:
  - Add Propionaldehyde (1.1 equiv) to the stirring amine solution.

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- Add Acetic Acid (1.0 equiv). Note: The acid catalyzes imine formation by protonating the carbonyl oxygen and the subsequent hemiaminal hydroxyl.
- Stir at Room Temperature (20-25 °C) for 30–60 minutes.

- Reduction:
  - Cool the mixture to 0 °C (ice bath) to moderate the exotherm, though STAB is generally mild.
  - Add Sodium Triacetoxyborohydride (STAB) (1.5 equiv) portion-wise over 5 minutes.
  - Remove the ice bath and allow the reaction to warm to Room Temperature.
  - Stir for 2–4 hours. Monitor by TLC (System: 5% MeOH in DCM) or LC-MS.
- Quench & Workup:
  - Quench the reaction by slowly adding Saturated Aqueous $NaHCO_3$ until gas evolution ceases and pH is basic (~pH 8-9).
  - Stir biphasic mixture vigorously for 15 minutes to break down boron complexes.
  - Separate the layers.[6][7] Extract the aqueous layer with DCM (2 x).
  - Combine organic layers, wash with Brine, and dry over anhydrous Na_2SO_4 or $MgSO_4$.
- Purification:
  - Concentrate in vacuo.
  - Purify via Flash Column Chromatography.
  - Eluent: Gradient of 0%

    5% Methanol in DCM (or EtOAc/Hexanes depending on polarity).
  - Expected Yield: 75–90%.

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Protocol B: Buchwald-Hartwig Coupling (Secondary Route)

Objective: Coupling of 3-bromo-1-methyl-1H-pyrazole with propylamine. Use Case: When the bromo-pyrazole is the available stock or for parallel library synthesis.

Reagents & Materials[2][3][4][5][6][7][8][9][10][11][12][15]

Reagent	Equiv.[2][3][4][5]	Role
3-bromo-1-methyl-1H-pyrazole	1.0	Electrophile
Propylamine	1.2	Nucleophile
$Pd_2(dba)_3$	0.02 (2 mol%)	Catalyst Precursor
BrettPhos or XantPhos	0.04 (4 mol%)	Ligand
NaOtBu (Sodium tert-butoxide)	1.5	Base
Toluene or 1,4-Dioxane	Solvent	Degassed, Anhydrous

Step-by-Step Methodology

- Setup:
  - Use a sealable microwave vial or a heavy-walled pressure tube.
  - Add 3-bromo-1-methyl-1H-pyrazole (1.0 equiv), $Pd_2(dba)_3$, Ligand, and NaOtBu (1.5 equiv).
  - Note: Handling NaOtBu in a glovebox is preferred but rapid weighing in air is acceptable if reagents are fresh.
- Solvent & Amine:
  - Seal the vessel and purge with Argon/Nitrogen (3 cycles of vac/fill).
  - Inject anhydrous Toluene (degassed).

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- Inject Propylamine (1.2 equiv).

- Reaction:
  - Heat to 100 °C for 12–18 hours (thermal) or 120 °C for 1 hour (Microwave).
  - Checkpoint: LC-MS should show conversion of bromide (M+H pattern 161/163) to product (M+H 140).
- Workup:
  - Cool to room temperature.
  - Filter the mixture through a pad of Celite to remove Palladium black and inorganic salts. Rinse with EtOAc.
  - Concentrate the filtrate.[3]
- Purification:
  - Flash Chromatography (similar to Route A).

Analytical Data & Validation

Expected 1H NMR ($CDCl_3$, 400 MHz)

The following data is predicted based on characteristic shifts for the 1-methyl-pyrazole core and N-propyl chains.

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Shift (δ ppm)	Multiplicity	Integration	Assignment
7.15	d, J ≈ 2.2 Hz	1H	Pyrazole C5-H
5.55	d, J ≈ 2.2 Hz	1H	Pyrazole C4-H
3.75	s	3H	N1-CH_3
3.60	br s	1H	NH (Exchangeable)
3.10	t, J ≈ 7.0 Hz	2H	NH-CH_2-CH_2-CH_3
1.62	sext, J ≈ 7.0 Hz	2H	NH-CH_2-CH_2-CH_3
0.98	t, J ≈ 7.0 Hz	3H	NH-CH_2-CH_2-CH_3

Mass Spectrometry (ESI):

- Formula: $C_8H_{15}N_3$
- Calc. MW: 139.13
- Observed $[M+H]^+$: 140.1

Experimental Workflow Diagram

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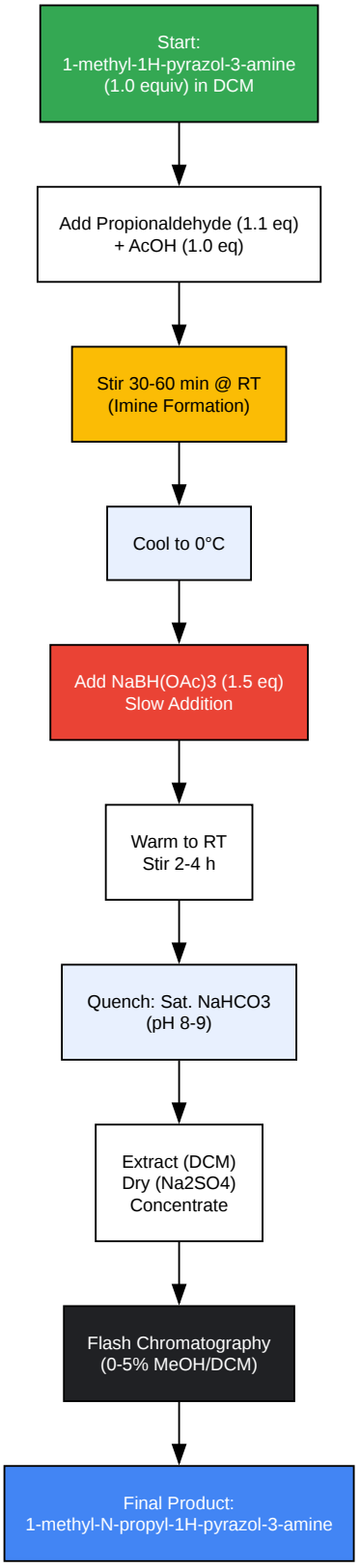

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Caption: Operational workflow for the Reductive Amination Protocol (Route A).

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Safety & Troubleshooting

Safety Hazards[14]

- 1-methyl-1H-pyrazol-3-amine: Irritant. Potential skin sensitizer.
- Sodium Triacetoxyborohydride (STAB): Releases hydrogen gas upon contact with water/acid. Keep dry.
- Propionaldehyde: Flammable, lachrymator. Handle in a fume hood.
- DCM: Volatile, suspected carcinogen. Use proper ventilation.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Conversion	Wet solvent or old STAB reagent.	Use anhydrous DCM; use a fresh bottle of STAB.
Bis-alkylation	Excess aldehyde or high temp.	Strictly control stoichiometry (1.1 eq) and keep temp < 25°C.
No Reaction	Imine formation failed.	Ensure AcOH is added. If still slow, add 3Å molecular sieves during imine step.
Emulsion in Workup	Boron salts.	Stir the quenched mixture vigorously for >15 mins before separation. Add Rochelle's salt if necessary.

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